

3-Fluoro-5-nitrophenol molecular weight

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Compound of Interest

Compound Name: 3-Fluoro-5-nitrophenol

CAS No.: 2369-10-0

Cat. No.: B1296212

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An In-Depth Technical Guide to **3-Fluoro-5-nitrophenol**: Properties, Synthesis, and Applications

Abstract

3-Fluoro-5-nitrophenol is a substituted aromatic compound of significant interest to the chemical, pharmaceutical, and materials science sectors. Its unique molecular architecture, featuring a hydroxyl group, a fluorine atom, and a nitro group on a benzene ring, imparts a distinct reactivity profile that makes it a valuable intermediate in organic synthesis. The presence of the electron-withdrawing nitro group and the highly electronegative fluorine atom significantly influences the acidity of the phenolic proton and the susceptibility of the aromatic ring to nucleophilic substitution. This guide provides a comprehensive overview of the fundamental properties of **3-Fluoro-5-nitrophenol**, detailed protocols for its synthesis and handling, and an exploration of its critical role as a building block in the development of complex molecules, including active pharmaceutical ingredients (APIs).

Core Physicochemical Properties and Structural Analysis

A thorough understanding of a chemical intermediate begins with its fundamental physicochemical properties. These data points are critical for designing synthetic routes, predicting reactivity, and ensuring safe handling and storage.

Molecular Identity and Quantitative Data

The core identity of **3-Fluoro-5-nitrophenol** is defined by its molecular formula and weight. The molecular weight is a foundational parameter for all stoichiometric calculations in experimental design.

Property	Value	Source
Molecular Weight	157.10 g/mol	[1][2][3]
Molecular Formula	C ₆ H ₄ FNO ₃	[1][4][5]
CAS Number	2369-10-0	[1][4][5]
IUPAC Name	3-fluoro-5-nitrophenol	[1]
Canonical SMILES	<chem>C1=C(C=C(C=C1O)F)[O-]</chem>	[1]
Appearance	Pale yellow to brown powder/solid	[6]
Storage	Sealed in dry, 2-8°C	[2]

Structural Insights: The Role of Functional Groups

The reactivity and utility of **3-Fluoro-5-nitrophenol** are dictated by the interplay of its three functional groups:

- **Phenolic Hydroxyl (-OH) Group:** This group is acidic and can be deprotonated to form a phenoxide ion. The acidity is significantly enhanced by the electron-withdrawing effects of the nitro and fluoro substituents. It serves as a key handle for etherification and esterification reactions.
- **Nitro (-NO₂) Group:** As a strong deactivating and meta-directing group, the nitro substituent profoundly influences the electron density of the aromatic ring. This deactivation makes electrophilic aromatic substitution challenging but facilitates nucleophilic aromatic

substitution, particularly at positions ortho and para to it. The nitro group itself can also be chemically reduced to an amine, providing a pathway to a different class of compounds.

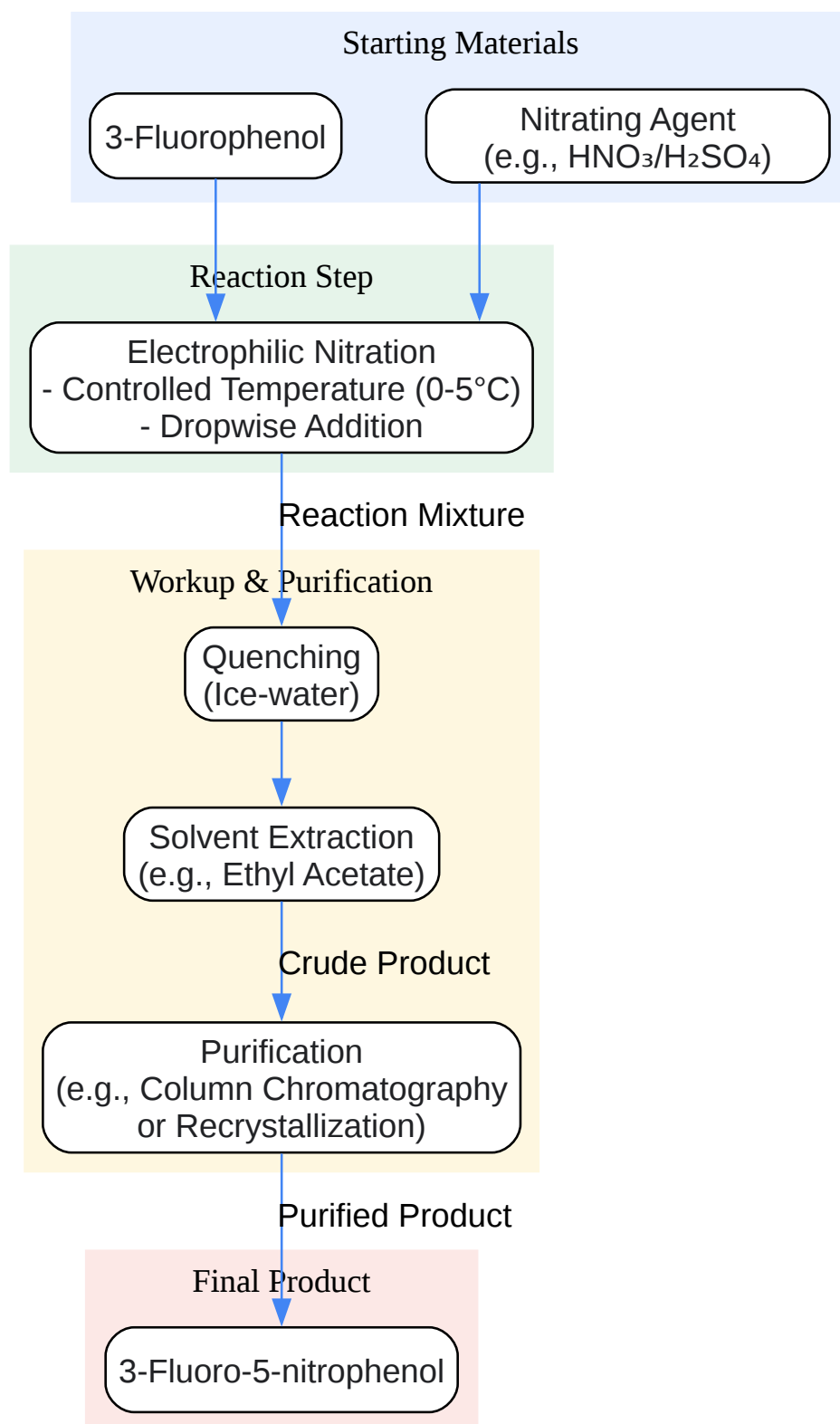
- **Fluoro (-F) Group:** Fluorine's high electronegativity further withdraws electron density from the ring. In medicinal chemistry, the introduction of fluorine is a well-established strategy to modulate pharmacokinetic properties such as metabolic stability, lipophilicity, and binding affinity.^[7] Its presence in this molecule offers a strategic advantage for drug design.^{[7][8]}

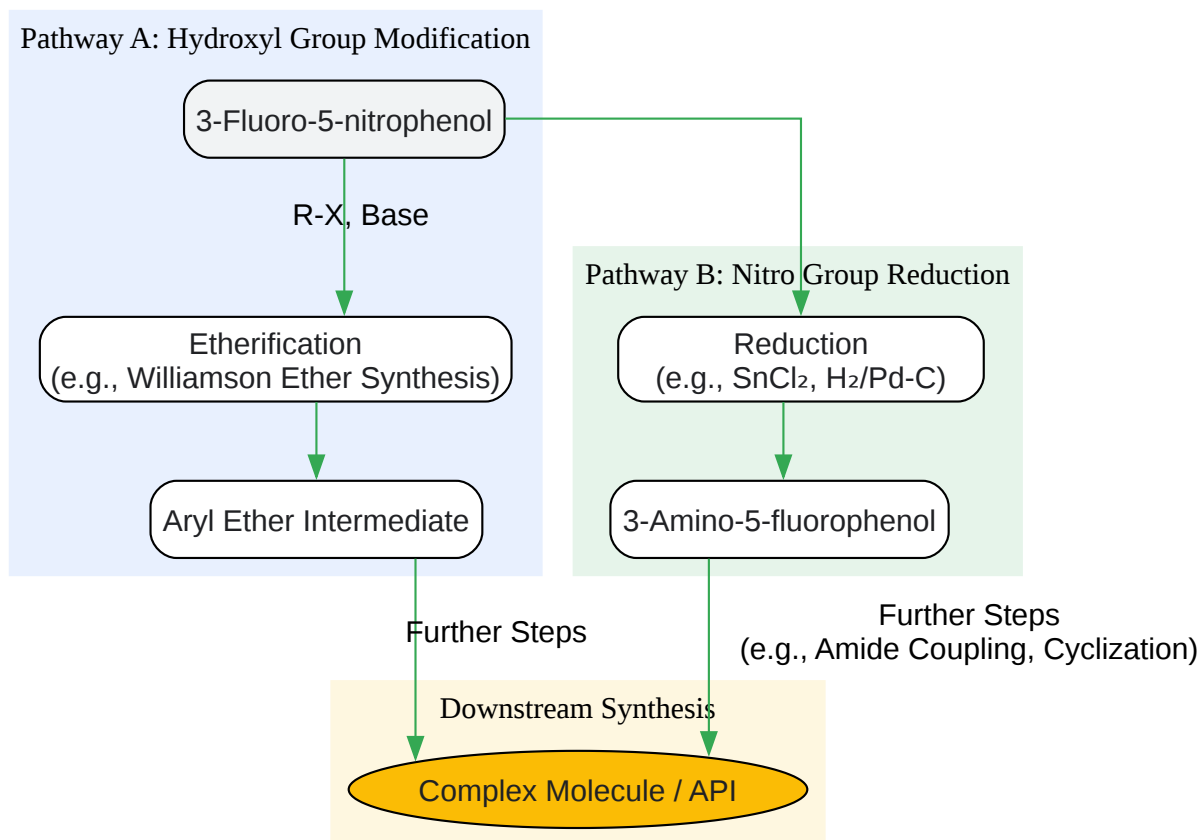
Synthesis and Chemical Reactivity

The synthesis of substituted nitrophenols often involves the nitration of a corresponding precursor. The regioselectivity of this reaction is paramount and is dictated by the directing effects of the existing substituents.

Representative Synthetic Workflow: Nitration of m-Fluorophenol

A common conceptual pathway to **3-Fluoro-5-nitrophenol** involves the direct nitration of 3-fluorophenol. The hydroxyl group is a strong activating, ortho-, para-directing group, while the fluorine atom is a weak deactivating, ortho-, para-directing group. This leads to a mixture of isomers, necessitating careful control of reaction conditions and purification.





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